

An In-depth Technical Guide to the Molecular Weight of Zinc Sorbate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Zinc sorbate

CAS No.: 5045-91-0

Cat. No.: B15936361

[Get Quote](#)

This technical guide provides a comprehensive overview of the molecular weight of **zinc sorbate**, intended for researchers, scientists, and professionals in drug development. This document outlines the chemical formula, the atomic weights of its constituent elements, and the calculation of its molecular weight. Additionally, a general experimental protocol for molecular weight determination is discussed.

Chemical Structure and Formula

Zinc sorbate is the zinc salt of sorbic acid. Its chemical formula is $C_{12}H_{14}O_4Zn$.^{[1][2][3]} This formula indicates that a single molecule of **zinc sorbate** contains 12 carbon atoms, 14 hydrogen atoms, 4 oxygen atoms, and one zinc atom.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **zinc sorbate** is detailed below, using the standard atomic weights of each element.

The standard atomic weights for the elements in **zinc sorbate** are as follows:

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	12.011
Hydrogen	H	1.008
Oxygen	O	15.999
Zinc	Zn	65.38

The molecular weight of **zinc sorbate** ($C_{12}H_{14}O_4Zn$) is calculated as follows:

(Number of C atoms × Atomic weight of C) + (Number of H atoms × Atomic weight of H) +
(Number of O atoms × Atomic weight of O) + (Number of Zn atoms × Atomic weight of Zn)

$(12 \times 12.011) + (14 \times 1.008) + (4 \times 15.999) + (1 \times 65.38) = 144.132 + 14.112 + 63.996 + 65.38$
 $= 287.62 \text{ g/mol}$

Published sources report the molecular weight of **zinc sorbate** to be approximately 287.6 g/mol [1] or 287.63 g/mol .[2][4]

Tabulated Quantitative Data

For clarity and ease of comparison, the quantitative data for the molecular weight calculation of **zinc sorbate** is summarized in the table below.

Element	Symbol	Number of Atoms	Standard Atomic Weight (g/mol)	Total Contribution to Molecular Weight (g/mol)
Carbon	C	12	12.011	144.132
Hydrogen	H	14	1.008	14.112
Oxygen	O	4	15.999	63.996
Zinc	Zn	1	65.38	65.38
Total	31	287.62		

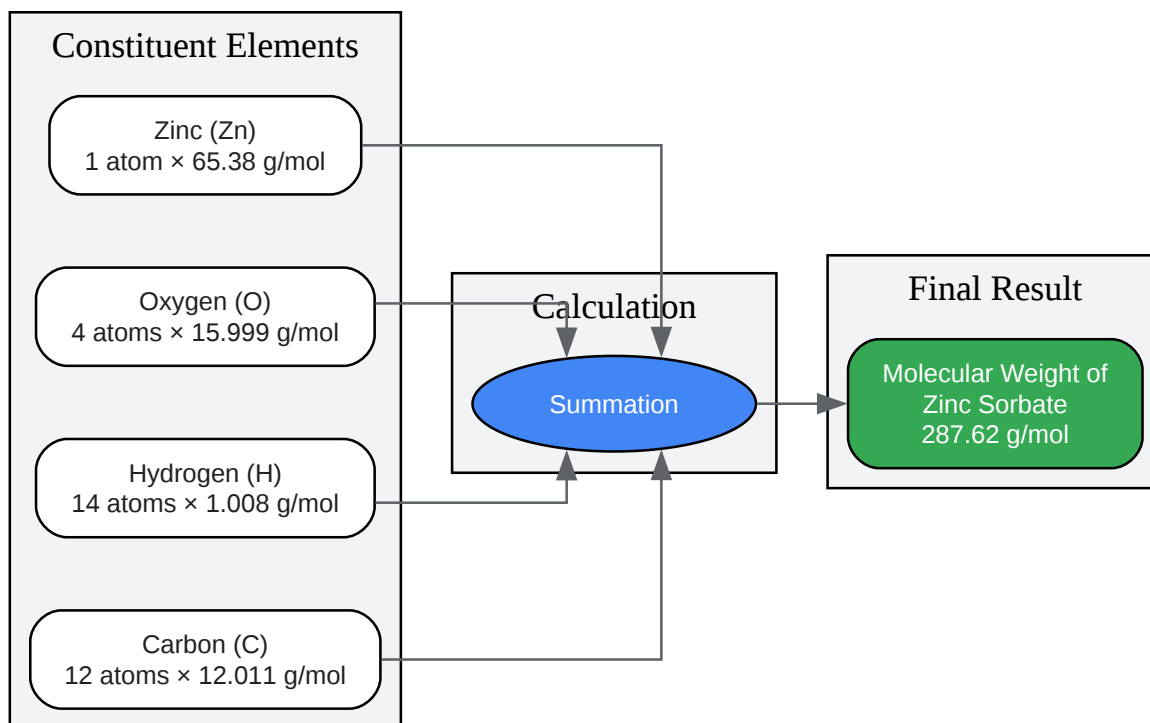
Experimental Determination of Molecular Weight

While the molecular weight can be calculated from the chemical formula, it is often confirmed experimentally. Mass spectrometry is a powerful analytical technique used for this purpose.

- **Sample Preparation:** A small amount of the **zinc sorbate** sample is dissolved in a suitable solvent.
- **Ionization:** The sample is introduced into the mass spectrometer, where it is vaporized and ionized. Common ionization techniques include Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) in a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus the m/z ratio.
- **Data Analysis:** The molecular weight is determined from the m/z value of the molecular ion peak in the mass spectrum.

Visualization of Molecular Weight Calculation

The following diagram illustrates the logical workflow for calculating the molecular weight of **zinc sorbate** from its constituent elements.



[Click to download full resolution via product page](#)

Calculation workflow for the molecular weight of **zinc sorbate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Zinc sorbate | C₁₂H₁₄O₄Zn | CID 6437346 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ZINC SORBATE [chemicalbook.com]
- 3. zinc sorbate - Wikidata [wikidata.org]
- 4. GSRS [precision.fda.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Weight of Zinc Sorbate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15936361/docs#an-in-depth-technical-guide-to-the-molecular-weight-of-zinc-sorbate\]](https://www.benchchem.com/product/b15936361/docs#an-in-depth-technical-guide-to-the-molecular-weight-of-zinc-sorbate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)